

# L-Methionine-1-<sup>13</sup>C chemical structure and physical properties

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## Compound of Interest

Compound Name: L-Methionine-1-<sup>13</sup>C

Cat. No.: B1602258

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## In-Depth Technical Guide: L-Methionine-1-<sup>13</sup>C

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physical properties, and applications of L-Methionine-1-<sup>13</sup>C, an isotopically labeled version of the essential amino acid L-methionine. This stable isotope is a critical tool in metabolic research, proteomics, and drug development, serving as a tracer to elucidate biochemical pathways and quantify metabolic flux.

## Chemical Structure

L-Methionine-1-<sup>13</sup>C is structurally identical to L-methionine, with the exception of the carbon atom in the carboxyl group (C1 position), which is substituted with the heavy isotope <sup>13</sup>C. This specific labeling allows for precise tracking of the molecule and its metabolites in biological systems using techniques such as mass spectrometry and NMR spectroscopy.

Caption: 2D structure of L-Methionine-1-<sup>13</sup>C highlighting the <sup>13</sup>C-labeled carboxyl carbon.

## Data Presentation

The chemical identifiers and physicochemical properties of L-Methionine-1-<sup>13</sup>C are summarized in the tables below for easy reference and comparison.

**Table 1: Chemical Identification**

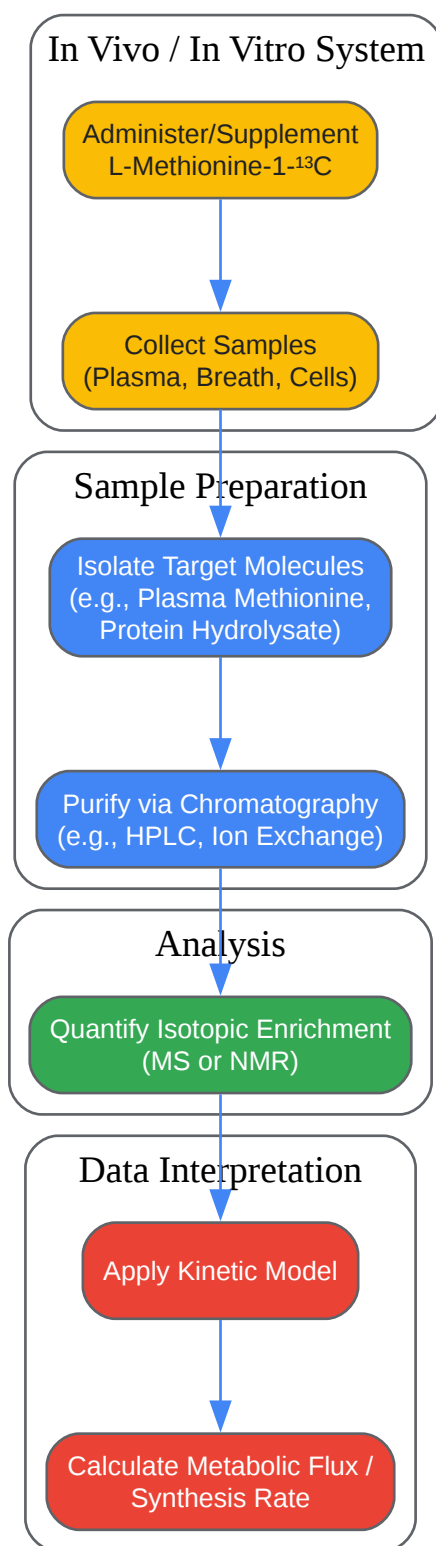
| Identifier        | Value   |
|-------------------|---|
| IUPAC Name        | (2S)-2-amino-4-methylsulfanyl(1- <sup>13</sup> C)butanoic acid  |
| CAS Number        | 81202-04-2  |
| Molecular Formula | C <sub>4</sub> <sup>13</sup> CH <sub>11</sub> NO <sub>2</sub> S                                       |
| Molecular Weight  | ~150.20 g/mol   |
| Linear Formula    | CH <sub>3</sub> SCH <sub>2</sub> CH <sub>2</sub> CH(NH <sub>2</sub> ) <sup>13</sup> CO <sub>2</sub> H |
| InChI Key         | FFEARJCKVFRZRR-TXZHAAMZSA-N   |
| SMILES String     | CSCC--INVALID-LINK---INVALID-LINK--O  |

**Table 2: Physical and Chemical Properties**

| Property         | Value   | Source              |
|------------------|---|---------------------|
| Appearance       | White or off-white crystalline powder   | <a href="#">[1]</a> |
| Melting Point    | 284 °C (decomposes)   |                     |
| Optical Activity | [α] <sub>25/D</sub> +23.1°, c = 1 in 1 M HCl  |                     |
| Isotopic Purity  | ≥99 atom % <sup>13</sup> C  |                     |
| Chemical Purity  | ≥98%  |                     |
| Solubility       | Soluble in water, warm dilute alcohol, and dilute mineral acids. Insoluble in absolute alcohol, ether, and acetone. | <a href="#">[1]</a> |
| Storage          | Store at room temperature or -20°C, protected from light and moisture.  | <a href="#">[1]</a> |

## Role in Metabolic Pathways

L-methionine is a crucial intermediate in several key metabolic pathways, most notably the S-Adenosylmethionine (SAM) cycle, also known as the one-carbon cycle.[2][3] In this cycle, methionine is converted into SAM, which serves as the universal methyl donor for the methylation of DNA, RNA, proteins, and lipids.[2][4] The use of L-Methionine-1-<sup>13</sup>C allows researchers to trace the flow of the carbon backbone of methionine through these critical pathways.



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- 2. Overview of Methionine Metabolic Pathway - Creative Proteomics [creative-proteomics.com]
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